Physicochemical Profiling & Structural Elucidation of C7H5IN2OS: A Technical Monograph

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Compound of Interest

Compound Name:	*7-Iodo-2-methylthieno[3,2-d]pyrimidin-4-ol*
Cat. No.:	*B11836313*

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Executive Summary & Strategic Context

In the fragment-based drug discovery (FBDD) landscape, the molecular formula C7H5IN2OS represents a distinct class of halogenated heterocyclic scaffolds.[1] Often encountered as intermediates in the synthesis of kinase inhibitors or as core pharmacophores in antimicrobial research, these molecules present unique characterization challenges due to the presence of the heavy iodine atom and the potential for tautomeric isomerism.[1]

This guide provides a rigorous analytical framework for researchers handling C7H5IN2OS. It moves beyond basic stoichiometry to address the causality of spectral behaviors, offering a self-validating protocol for structural confirmation.[1]

Stoichiometric & Physicochemical Core

The fundamental data below serves as the "Ground Truth" for all subsequent analytical validation. In high-resolution mass spectrometry (HRMS), reliance on Average Molecular Weight leads to calculation errors; Monoisotopic Mass must be the standard.[1]

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Table 1: Fundamental Physicochemical Data

Property	Value	Technical Note
Molecular Formula	$C_7H_5IN_2OS$	Carbon (7), Hydrogen (5), Iodine (1), Nitrogen (2), Oxygen (1), Sulfur (1)
Average Molecular Weight	292.098 g/mol	Weighted average of all natural isotopes.[1] Used for molarity calculations.[1]
Monoisotopic Mass	291.9167 g/mol	Based on ^{12}C, ^{1}H, ^{127}I, ^{14}N, ^{16}O, ^{32}S.[1] Critical for Mass Spec.
Heavy Atom Count	12	Implies a compact scaffold suitable for fragment libraries.[1]
Estimated LogP	1.8 – 2.5	Highly dependent on isomer (Iodine significantly increases lipophilicity).[1]
Hydrogen Bond Donors	1 – 2	Typically NH groups in the heterocycle.[1]
Hydrogen Bond Acceptors	3 – 4	N, O, and S atoms.[1]

The "Heavy Atom" Effect

The presence of Iodine (Atomic No.[1] 53) dominates the mass defect and isotopic envelope.[1] Unlike Chlorine or Bromine, Iodine is monoisotopic (100% ^{127}I).[1]

- Implication: You will not see an M+2 peak characteristic of Cl/Br.[1] The mass spectrum will show a clean M+ peak, but the mass defect (difference between nominal and exact mass) will be negative or very low due to Iodine's nuclear binding energy.[1]

Structural Isomerism: The Connectivity Challenge

The formula C7H5IN2OS is not a single compound but a "chemical space" containing several medicinal chemistry scaffolds. Distinguishing these requires orthogonal analysis.[1]

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Primary Candidates (Scaffolds)

- Iodinated Benzothiadiazine Derivatives:
  - Structure: 7-Iodo-2H-1,2,4-benzothiadiazin-3(4H)-one.[1]
  - Relevance: Precursors to diuretics and ion channel modulators.[1]
- Functionalized Benzothiazoles:
  - Structure: 2-Amino-6-iodobenzothiazole-N-oxide or Hydroxylated variants.[1]
  - Relevance: Riluzole analogs; neuroprotective agents.[1]
- Iodothienopyrimidines:
  - Structure: Isomeric forms containing a thiophene fused to a pyrimidine ring with an N-oxide or ketone functionality.[1]

Analytical Validation Protocols

This section details the step-by-step workflow to confirm the identity of a C7H5IN2OS sample. This is a self-validating system: the results of one method must corroborate the others.[1]

Protocol A: High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm formula and assess fragmentation logic.

- Solvent System: Dissolve 0.1 mg in MeOH/DMSO (95:5). Iodine-containing compounds can be photosensitive; use amber vials.[1]
- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).
- Validation Checkpoints:
  - The Parent Ion: Look for m/z 292.9240 $[M+H]^+$.[1]
  - The Iodine Loss: Apply collision energy (20-40 eV).[1] You must observe a fragment at m/z 166.0 $[M+H - I]^+$.[1] The loss of 126.9 Da is the diagnostic fingerprint of aryl iodides.[1]

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- The "Sulfur" Check: Inspect the M+2 isotope peak (^{34}S).[1] It should be approximately 4.5% of the parent peak intensity.[1] If this ratio is off, you may have an impurity or incorrect assignment.

Protocol B: Nuclear Magnetic Resonance (^{1}H-NMR)

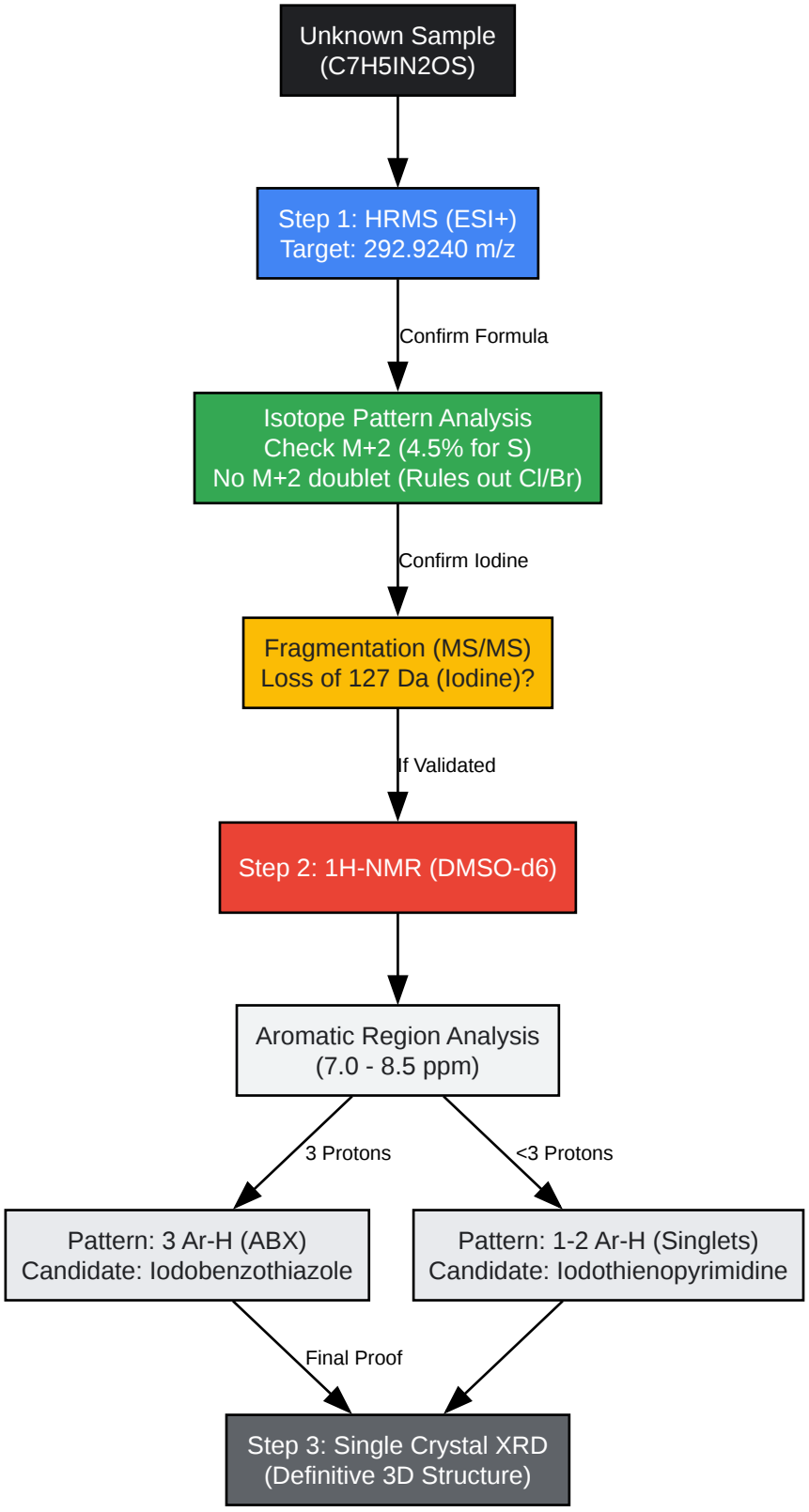
Objective: Determine the substitution pattern (Regiochemistry).[1]

- Solvent: DMSO-d_6 is preferred due to the likely poor solubility of the iodinated planar system in $CDCl_3$.[1]
- Acquisition: 400 MHz minimum. 64 scans to resolve hyperfine splitting.
- Interpretation Logic (Causality):
  - Aromatic Region (7.0 - 8.5 ppm):
    - Benzothiadiazine:[1] Expect an ABC or ABX system (3 aromatic protons) if the iodine is on the benzene ring.[1]
    - Thienopyrimidine:[1] Expect a singlet or doublet in the aromatic region (thiophene protons are distinct, usually 7.0-7.8 ppm).[1]
  - Exchangeable Protons (>10 ppm): Broad singlets indicate Amide (-CONH-) or Thioamide/Enol tautomers.[1] D_2O shake is mandatory to confirm.

Visualization of Analytical Logic

The following diagram illustrates the decision tree for structurally elucidating a compound with formula C7H5IN2OS.

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Figure 1: Analytical decision matrix for distinguishing C7H5IN2OS isomers using orthogonal spectral data.

Synthesis & Handling Considerations

For researchers synthesizing or utilizing this compound class, specific precautions are required due to the C-I bond lability.[1]

- Photostability: Aryl iodides are susceptible to homolytic cleavage under UV light.[1]
  - Protocol: All reactions and storage must occur in amber glassware or foil-wrapped vessels.[1]
- Palladium Cross-Coupling: The C-I bond is highly reactive in Suzuki-Miyaura or Sonogashira couplings.[1]
  - Strategic Note: If C7H5IN2OS is a starting material, the iodine is the "active site."[1] If it is the final product, avoid trace Pd contamination, which can lead to de-iodination over time.[1]
- Solubility: The combination of a planar heterocycle and a heavy iodine atom often leads to "brick dust" properties (poor solubility in both organic and aqueous media).[1]
  - Recommendation: Use DMSO or DMA (Dimethylacetamide) for stock solutions.[1] Avoid freezing/thawing cycles which precipitate the compound irreversibly.[1]

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